

Navigating Sitravatinib Malate Solubility in DMSO: A Technical Support Guide

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Compound of Interest

Compound Name: Sitravatinib Malate

Cat. No.: B3325933

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides comprehensive guidance on the solubility of **sitravatinib malate** in dimethyl sulfoxide (DMSO). Authored for researchers and drug development professionals, this resource offers troubleshooting advice, frequently asked questions (FAQs), and detailed experimental protocols to ensure successful preparation and application of **sitravatinib malate** solutions in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **sitravatinib malate** in DMSO?

A1: The solubility of **sitravatinib malate** in DMSO can vary slightly between suppliers. However, a commonly reported maximum concentration is around 10 mg/mL.^[1] It is crucial to consult the certificate of analysis provided by your specific supplier for the most accurate solubility information.

Q2: My **sitravatinib malate** is not fully dissolving in DMSO. What could be the issue?

A2: Several factors can contribute to incomplete dissolution. One common issue is the quality of the DMSO. DMSO is hygroscopic and can absorb moisture from the air, which can significantly reduce the solubility of many compounds. Always use fresh, anhydrous-grade DMSO. Other factors may include the concentration you are trying to achieve and the ambient temperature.

Q3: How should I prepare a stock solution of **sitravatinib malate** in DMSO?

A3: A standard protocol involves weighing the desired amount of **sitravatinib malate** and adding the appropriate volume of fresh, anhydrous DMSO to achieve the target concentration. It is recommended to vortex the solution thoroughly. For a detailed step-by-step guide, please refer to the Experimental Protocols section.

Q4: What are the recommended storage conditions for **sitravatinib malate** powder and its DMSO stock solution?

A4: For long-term storage, **sitravatinib malate** powder should be stored at -20°C. Once dissolved in DMSO, the stock solution is best stored in aliquots in tightly sealed vials at -80°C to maintain stability for up to one year.^[1] Avoid repeated freeze-thaw cycles.

Q5: What is the mechanism of action of sitravatinib?

A5: Sitravatinib is a multi-targeted receptor tyrosine kinase (RTK) inhibitor. It exerts its effects by blocking the signaling of several key RTKs involved in tumor growth, angiogenesis, and immune evasion, including Axl, MER, VEGFR, KIT, and FLT3.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation upon dilution in aqueous media	The compound is less soluble in aqueous solutions.	Perform a stepwise dilution of the DMSO stock solution into your aqueous buffer or cell culture medium. Ensure the final concentration of DMSO is low (typically <0.5% for cell-based assays) to avoid toxicity and precipitation.
Cloudy or hazy solution after initial mixing	Incomplete dissolution.	Continue vortexing for an extended period. If the solution remains cloudy, gentle warming or brief sonication may be cautiously attempted. However, the stability of sitravatinib malate under these conditions should be validated.
Inconsistent results between experiments	Degradation of the compound.	Ensure proper storage of both the powder and the DMSO stock solution. Avoid repeated freeze-thaw cycles by preparing single-use aliquots. Use fresh DMSO for each new stock solution preparation.
Crystallization of the compound in the DMSO stock during storage	Supersaturated solution or temperature fluctuations.	Try preparing a slightly lower concentration stock solution. Ensure the vial is sealed tightly to prevent moisture absorption and store at a stable -80°C.

Quantitative Solubility Data

The following table summarizes the reported solubility of **sitravatinib malate** in various solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	10	15.88
DMF	5	7.94
Ethanol	5	7.94

Data sourced from MedKoo Biosciences product datasheet.[\[1\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Sitravatinib Malate** Stock Solution in DMSO

Materials:

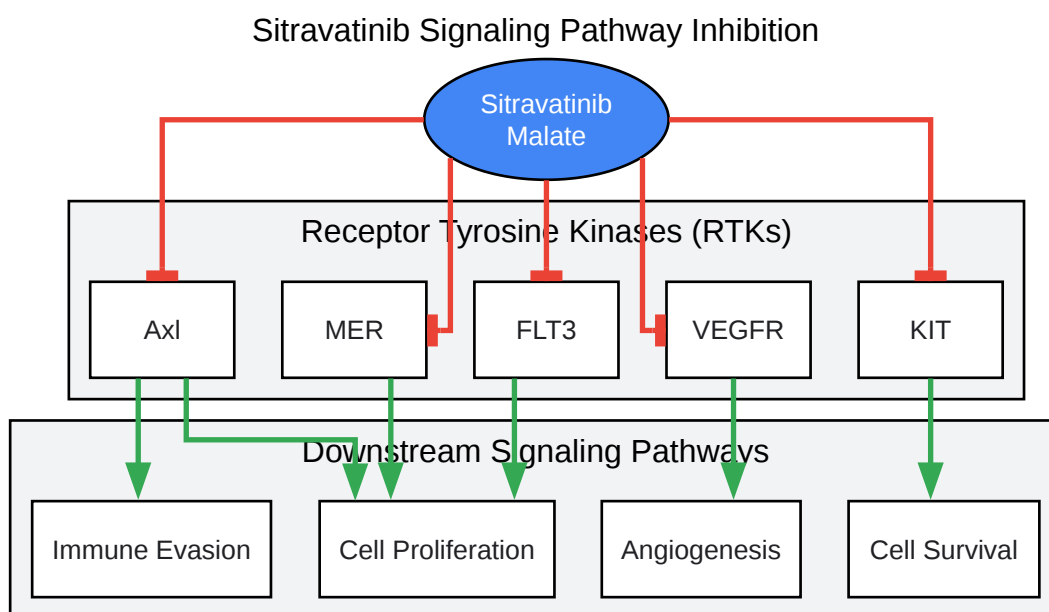
- **Sitravatinib malate** powder
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer

Procedure:

- Calculate the required mass: The molecular weight of **sitravatinib malate** is 763.76 g/mol . To prepare a 10 mM stock solution, you will need 7.6376 mg of **sitravatinib malate** per 1 mL of DMSO.
- Weigh the compound: Carefully weigh the calculated amount of **sitravatinib malate** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the corresponding volume of anhydrous, sterile DMSO to the tube.

- Dissolve the compound: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. The solution should be clear.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes in sterile vials. Store the aliquots at -80°C.

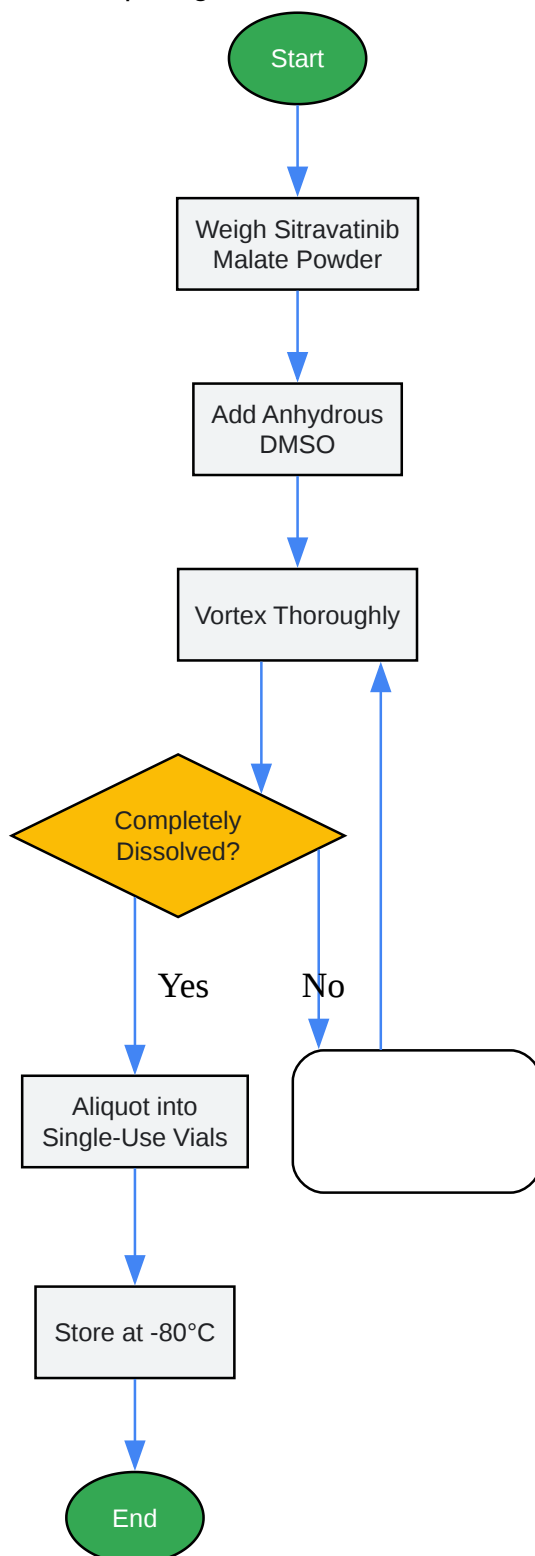
Visualizations



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Caption: Inhibition of multiple RTKs by sitravatinib.

Workflow for Preparing Sitravatinib Malate DMSO Stock

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Caption: General workflow for preparing a DMSO stock solution.

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References

- 1. medkoo.com [medkoo.com]
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